

# Furan-2-carboximidamide hydrochloride handling and storage precautions

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## Compound of Interest

Compound Name: *Furan-2-carboximidamide  
hydrochloride*

Cat. No.: *B1315031*

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## Furan-2-carboximidamide Hydrochloride: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling and storage of **Furan-2-carboximidamide hydrochloride** (CAS RN: 54610-69-4).

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended personal protective equipment (PPE) when handling **Furan-2-carboximidamide hydrochloride**?

**A1:** It is crucial to wear appropriate personal protective equipment to minimize exposure. This includes:

- **Eye Protection:** Safety glasses with side-shields or goggles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Body Protection:** A lab coat or other protective clothing to prevent skin contact.
- **Respiratory Protection:** If working with the powder outside of a ventilated enclosure or if dust is generated, a NIOSH-approved respirator is recommended.

Q2: What are the primary hazards associated with **Furan-2-carboximidamide hydrochloride**?

A2: **Furan-2-carboximidamide hydrochloride** is classified as an irritant. The primary hazards include skin irritation and serious eye irritation. Inhalation of the dust may cause respiratory tract irritation. It is also important to note that finely divided organic powders can form explosive mixtures in the air.

Q3: How should I properly store this compound?

A3: Proper storage is essential to maintain the integrity and stability of **Furan-2-carboximidamide hydrochloride**. Store the compound in a cool, dry, and well-ventilated area. Keep the container tightly sealed to prevent moisture ingress. It should be stored away from incompatible materials, particularly strong oxidizing agents. While some suppliers suggest room temperature storage, it is always best to consult the product-specific information for any temperature-sensitive storage requirements.

Q4: What should I do in case of accidental exposure?

A4: In the event of accidental exposure, follow these first-aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Wash off with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Q5: Are there any known incompatibilities with this compound?

A5: Yes, **Furan-2-carboximidamide hydrochloride** should not be stored or handled with strong oxidizing agents. Reactions with these materials can generate heat and potentially lead to a fire or explosion.

## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Compound has discolored or changed in appearance.	Exposure to moisture, light, or incompatible substances.	1. Ensure the container is always tightly sealed when not in use. 2. Store in a dark or amber vial to protect from light. 3. Verify that no incompatible chemicals (e.g., oxidizing agents) are stored in the immediate vicinity.
Difficulty in dissolving the compound.	The hydrochloride salt is generally more water-soluble than the free base. However, solubility issues can still arise.	1. Gently warm the solvent while stirring. 2. Use a sonicator to aid dissolution. 3. Consult the literature for appropriate solvent systems for your specific application.
Inconsistent experimental results.	Potential degradation of the compound due to improper storage or handling.	1. Review storage conditions to ensure they meet the recommendations. 2. Always use a fresh, properly stored sample for critical experiments. 3. Handle the compound quickly and minimize its exposure to the atmosphere.

## Quantitative Data Summary

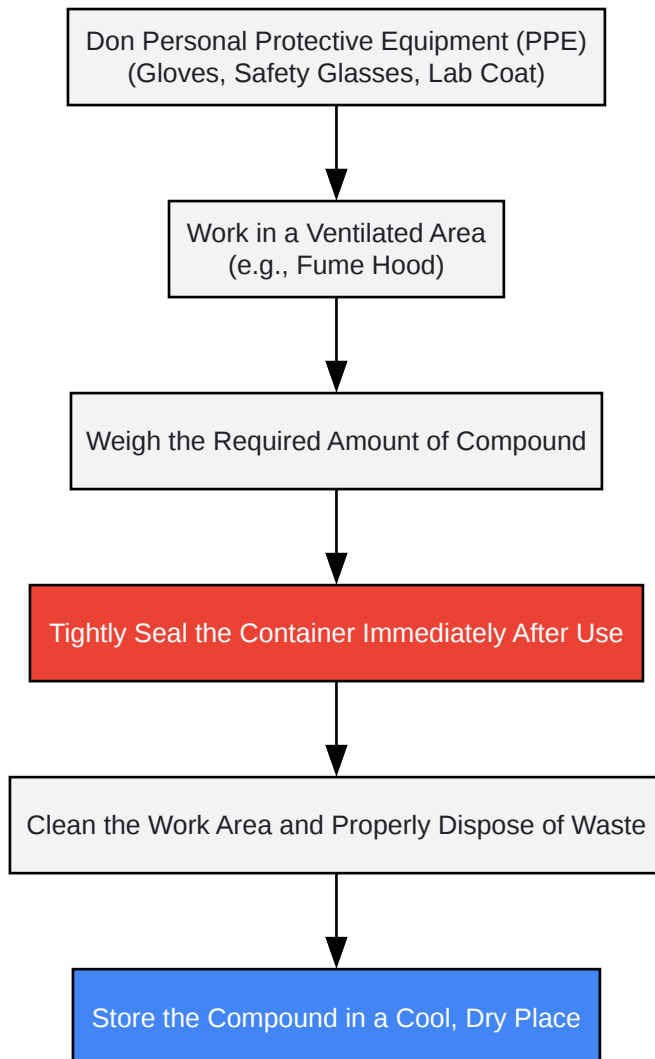
Property	Value
Molecular Formula	C <sub>5</sub> H <sub>7</sub> ClN <sub>2</sub> O
Molecular Weight	146.57 g/mol
Appearance	Solid
Storage Temperature	Room Temperature (Sealed in a dry environment)
Occupational Exposure Limits (PEL, TLV)	Data not publicly available. Consult supplier-specific SDS.
LD50/LC50	Toxicological data not publicly available. Handle with care as a potentially hazardous substance.

## Experimental Protocols & Workflows

### Standard Handling Protocol

This protocol outlines the standard procedure for handling **Furan-2-carboximidamide hydrochloride** powder in a laboratory setting.

### Standard Handling Workflow

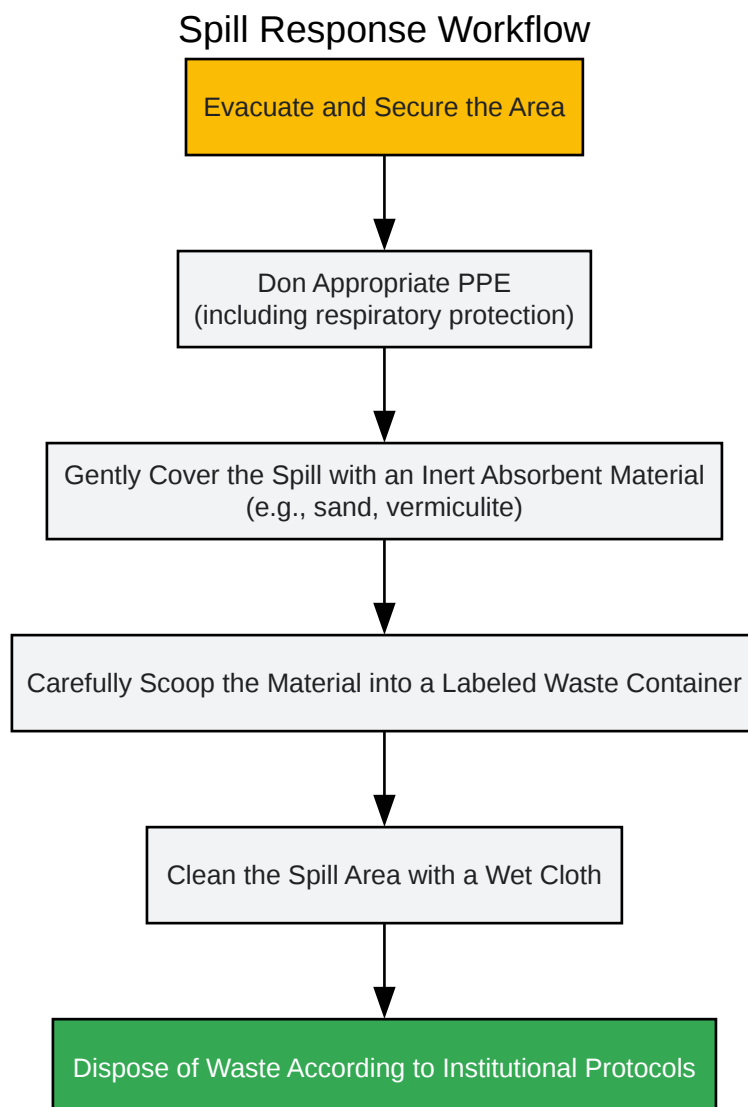


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Caption: Standard workflow for handling **Furan-2-carboximidamide hydrochloride**.

## Spill Response Protocol

This workflow details the steps to be taken in the event of a small spill of **Furan-2-carboximidamide hydrochloride** powder.



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Caption: Workflow for responding to a small spill of the compound.

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